

analytical methods for 4-Amino-6-morpholinopyrimidine quantification

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Compound of Interest

Compound Name: 4-Amino-6-morpholinopyrimidine

CAS No.: 96225-80-8

Cat. No.: B1339644

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An Application Guide to the Quantitative Analysis of 4-Amino-6-morpholinopyrimidine

Abstract: This document provides a comprehensive technical guide for the quantitative analysis of **4-Amino-6-morpholinopyrimidine**, a key heterocyclic compound with significant interest in pharmaceutical research and development.^{[1][2]} We present detailed application notes and validated protocols for three common analytical techniques: UV-Vis Spectrophotometry, High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This guide is designed for researchers, analytical scientists, and quality control professionals, offering not just procedural steps but also the scientific rationale behind method selection, development, and validation to ensure data integrity and compliance with regulatory expectations.

Introduction

4-Amino-6-morpholinopyrimidine is a substituted pyrimidine derivative. Pyrimidine scaffolds are foundational in numerous biologically active molecules, including several approved drugs.^[3] Accurate and precise quantification of this compound is critical throughout the drug development lifecycle, from synthesis verification and purity assessment of the active

pharmaceutical ingredient (API) to formulation development and quality control (QC) testing of the final drug product.

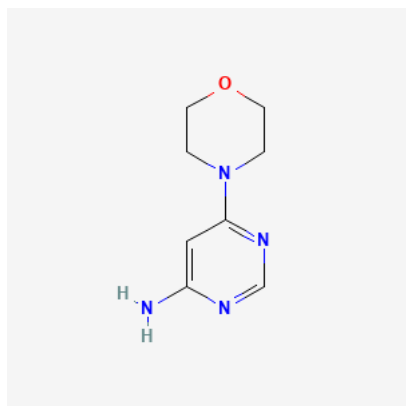
The selection of an appropriate analytical method is contingent upon the specific requirements of the analysis, such as the expected concentration range, the complexity of the sample matrix, and the desired level of sensitivity and selectivity. This guide details robust methodologies that can be adapted for various applications, ensuring reliable and reproducible results.

Section 1: Physicochemical Properties of 4-Amino-6-morpholinopyrimidine

A thorough understanding of the compound's physicochemical properties is essential for developing effective analytical methods.

Property	Value	Source
IUPAC Name	6-morpholin-4-ylpyrimidin-4-amine	[4]
Molecular Formula	C ₈ H ₁₂ N ₄ O	[4]
Molecular Weight	180.21 g/mol	[4]
CAS Number	96225-80-8	[4]
Predicted LogP	-0.1	[4]

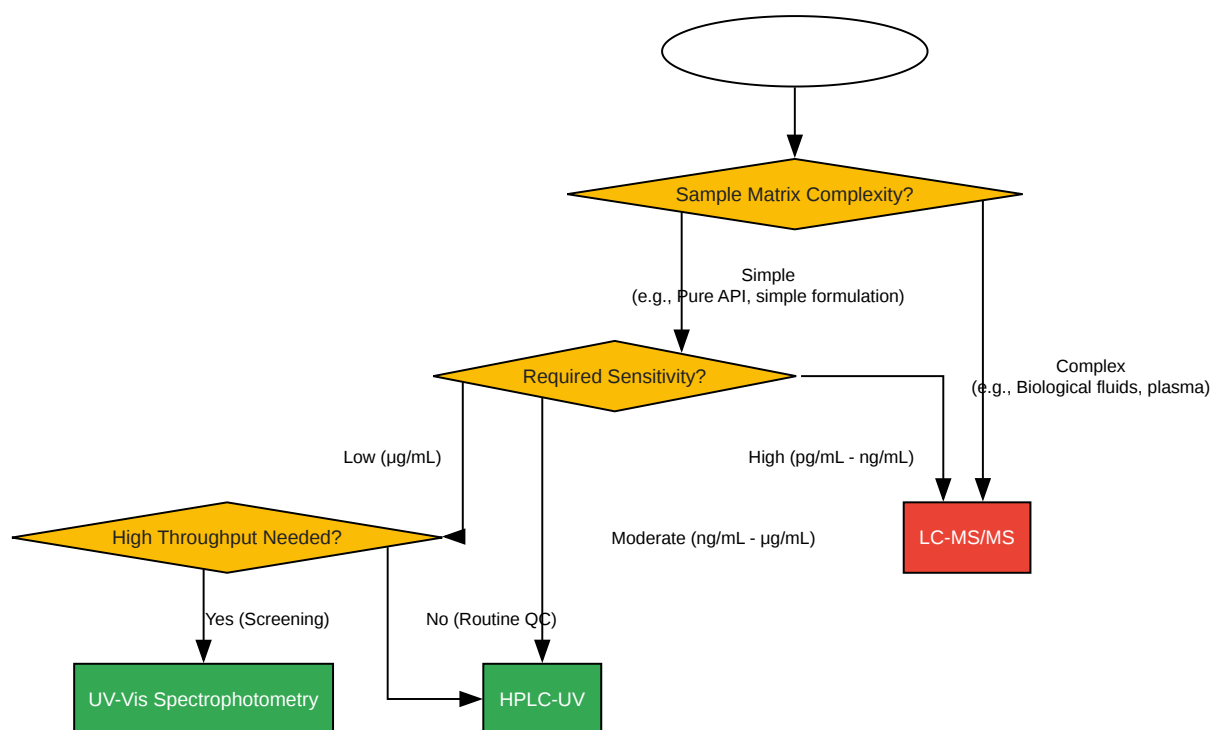
Chemical Structure:



Source: PubChem CID 13394190[4]

Section 2: Analytical Method Selection

Choosing the right analytical technique is a critical first step. The decision should be based on a balance of performance requirements, sample characteristics, and available instrumentation.



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Caption: Decision workflow for selecting the appropriate analytical method.

- UV-Vis Spectrophotometry: Ideal for rapid, high-throughput screening of pure substances or simple formulations where interfering substances are minimal. It is cost-effective but lacks specificity.[5]

- High-Performance Liquid Chromatography (HPLC): The industry standard for routine quality control, purity analysis, and stability testing.[6] When coupled with a UV detector, it offers a good balance of specificity, sensitivity, and robustness.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): The method of choice for trace-level quantification in complex matrices, such as biological fluids, due to its exceptional sensitivity and selectivity.[7]

Section 3: Method 1: UV-Vis Spectrophotometric Analysis

Principle

This method relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light. The pyrimidine ring and its amino substituent act as chromophores, absorbing light in the UV spectrum. A key initial step is to determine the wavelength of maximum absorbance (λ_{max}) to ensure the highest sensitivity.[8]

Protocol: Determination of λ_{max}

- Prepare a stock solution of **4-Amino-6-morpholinopyrimidine** (e.g., 100 $\mu\text{g/mL}$) in a suitable solvent (e.g., Methanol, Acetonitrile, or 0.1 N HCl).
- Prepare a working solution by diluting the stock solution to an appropriate concentration (e.g., 10 $\mu\text{g/mL}$).
- Scan the solution using a dual-beam UV-Vis spectrophotometer from 200 nm to 400 nm against a solvent blank.
- Identify the λ_{max} , which is the wavelength at which the highest absorbance is recorded. Pyrimidine derivatives typically exhibit strong absorbance between 260 nm and 280 nm.[3][9]

Protocol: Quantitative Analysis

- Instrumentation: Calibrated UV-Vis Spectrophotometer.

- Reagents: Analytical grade solvent (as determined above), reference standard of **4-Amino-6-morpholinopyrimidine**.
- Standard Preparation:
 - Prepare a stock solution (e.g., 100 µg/mL) of the reference standard.
 - Perform serial dilutions to create a set of at least five calibration standards spanning the expected sample concentration range (e.g., 2, 5, 10, 15, 20 µg/mL).
- Sample Preparation: Accurately weigh and dissolve the sample in the chosen solvent to achieve a theoretical concentration within the calibration range.
- Measurement:
 - Set the spectrophotometer to the predetermined λ_{max} .
 - Zero the instrument using the solvent blank.
 - Measure the absorbance of each calibration standard and the sample solution.
- Data Analysis:
 - Plot a calibration curve of Absorbance vs. Concentration (µg/mL).
 - Perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.995 .
 - Calculate the concentration of the sample using the equation of the line: Concentration = (Absorbance - y-intercept) / slope.

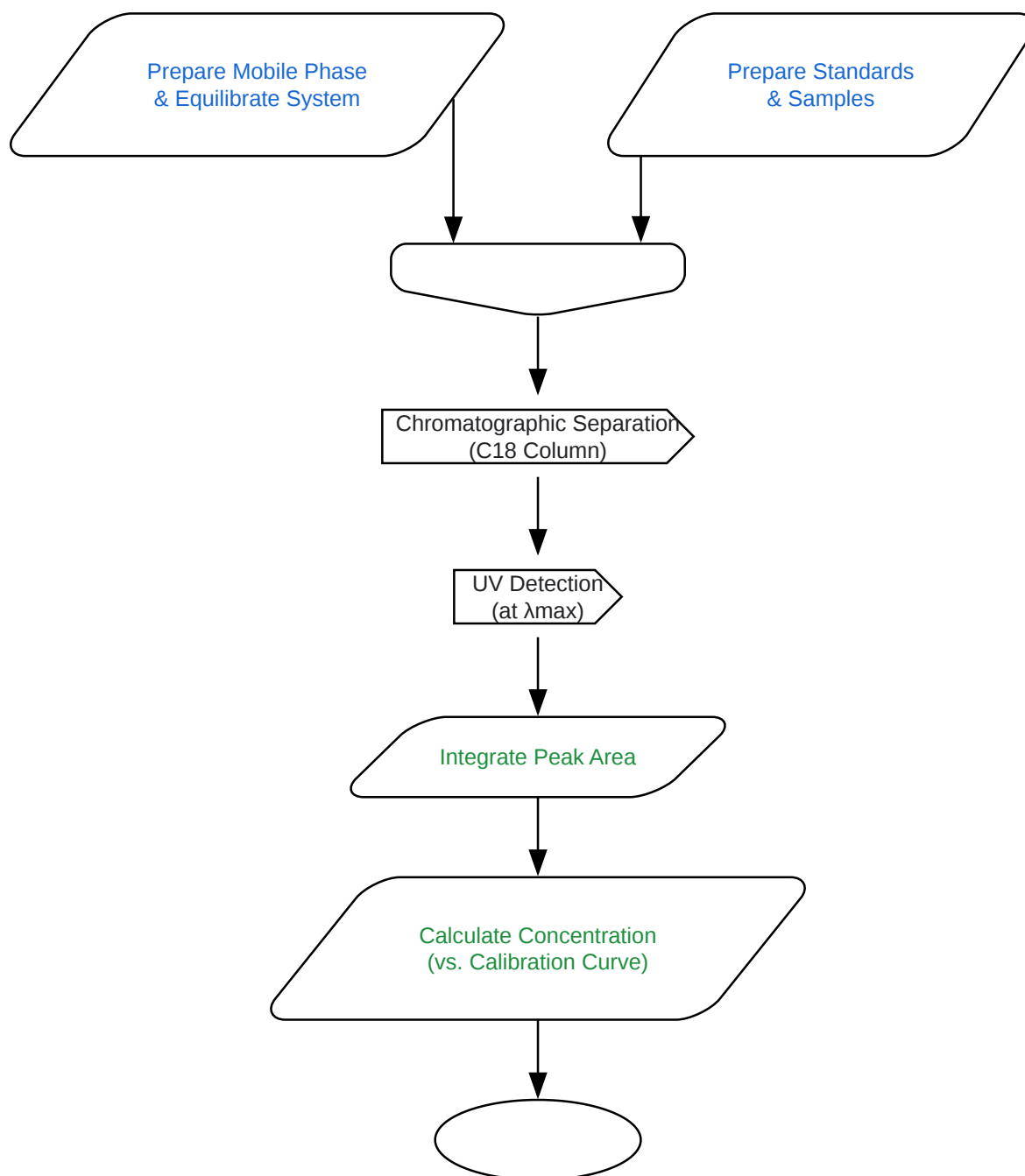
Section 4: Method 2: High-Performance Liquid Chromatography (HPLC-UV)

Principle

Reversed-phase HPLC (RP-HPLC) separates compounds based on their hydrophobicity. A non-polar stationary phase (e.g., C18) is used with a polar mobile phase. **4-Amino-6-morpholinopyrimidine**, being moderately polar, will be retained on the column and can be

effectively separated from impurities. Quantification is achieved by comparing the peak area of the analyte in a sample to the peak areas from known standards.[6]

Recommended HPLC Protocol



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Caption: General workflow for quantitative analysis by HPLC-UV.

Parameter	Recommended Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 μ m	Standard for retaining moderately polar compounds.
Mobile Phase A	0.02 M Potassium Phosphate Buffer, pH 6.0	Buffering prevents peak tailing of the basic amino group.
Mobile Phase B	Acetonitrile	Common organic modifier to control elution strength.
Gradient	Isocratic or Gradient (e.g., 85% A, 15% B)	An isocratic method is simpler for QC, while a gradient can resolve complex mixtures.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times.
Injection Vol.	10 μ L	Adjust as needed based on concentration and sensitivity.
Detector	UV/PDA at λ max (e.g., 270 nm)	Provides sensitivity and allows for peak purity assessment (with PDA).

Protocol Steps:

- **System Preparation:** Prepare the mobile phase, purge the HPLC system, and equilibrate the column until a stable baseline is achieved.
- **Standard & Sample Preparation:** Prepare standards and samples in the mobile phase or a compatible diluent (e.g., 50:50 Water:Acetonitrile) to ensure good peak shape.
- **Analysis:** Inject a blank (diluent), five calibration standards, and the samples.

- **Data Processing:** Integrate the peak area of **4-Amino-6-morpholinopyrimidine**. Create a linear calibration curve and calculate the sample concentration as described in the UV-Vis section.

Section 5: Method 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle

This technique couples the separation power of HPLC with the high sensitivity and specificity of tandem mass spectrometry.^[7] After chromatographic separation, the analyte is ionized (typically via Electrospray Ionization - ESI), and a specific precursor ion (matching the molecule's mass) is selected. This ion is then fragmented, and a specific product ion is monitored. This process, known as Multiple Reaction Monitoring (MRM), is highly selective and allows for quantification at very low levels, even in complex biological matrices.^{[10][11]}

Recommended LC-MS/MS Protocol

The LC conditions can be similar to the HPLC method, often using UPLC for faster analysis. The key is the optimization of MS parameters.

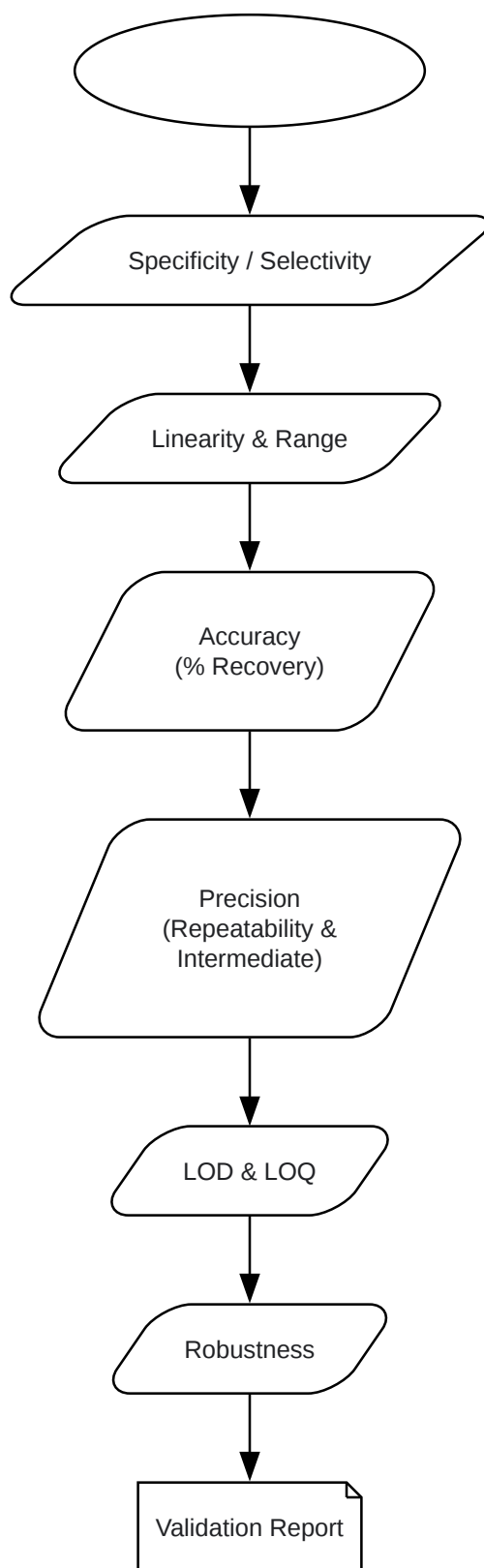
Parameter	Recommended Condition	Rationale
Ion Source	Electrospray Ionization (ESI)	Standard for polar, ionizable compounds.
Polarity	Positive	The pyrimidine and amino groups readily accept a proton.
Precursor Ion (Q1)	m/z 181.1	$[M+H]^+$ for $C_8H_{12}N_4O$.
Product Ion (Q3)	To be determined	The most stable and abundant fragment ion found during optimization.
MRM Transition	181.1 → Product Ion m/z	This specific transition is monitored for quantification.
Collision Energy	To be determined	Optimized to maximize the product ion signal.

Protocol Steps:

- **Tune and Optimize:** Infuse a standard solution of the analyte directly into the mass spectrometer to optimize source parameters (e.g., capillary voltage) and fragmentation (collision energy) to find the most intense and stable MRM transition.
- **LC Method:** Develop an LC method (as in Section 4) to ensure the analyte is free from matrix suppression or enhancement effects.
- **Sample Preparation:** For biological samples, protein precipitation or solid-phase extraction (SPE) is typically required to remove interferences.^[6] An internal standard (ideally, a stable isotope-labeled version of the analyte) should be added.
- **Analysis:** Inject standards and samples into the LC-MS/MS system.
- **Data Processing:** Plot a calibration curve of the (Analyte Peak Area / Internal Standard Peak Area) ratio versus concentration. This normalization corrects for variability in sample preparation and injection.

Section 6: A Guide to Method Validation

Any analytical method intended for regulatory submission or critical decision-making must be validated to prove it is suitable for its intended purpose.^{[12][13]} Validation demonstrates that the method is specific, linear, accurate, precise, and robust. The core parameters are defined by the International Council for Harmonisation (ICH) guidelines.^[14]



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Caption: Workflow for analytical method validation.

Validation Parameters and Protocols

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components (e.g., impurities, degradation products, matrix components).[\[14\]](#)
 - **Protocol:** Analyze a blank, a placebo (formulation without API), and the API spiked with known impurities. For HPLC, demonstrate baseline resolution between all peaks. For LC-MS/MS, ensure no interfering peaks are present in the MRM channel.
- **Linearity:** The ability to elicit test results that are directly proportional to the concentration of the analyte.
 - **Protocol:** Analyze a minimum of five concentrations across the desired range. Plot the response vs. concentration and calculate the correlation coefficient (r^2), y-intercept, and slope.
- **Range:** The interval between the upper and lower concentration of the analyte that has been demonstrated to have a suitable level of precision, accuracy, and linearity.[\[13\]](#)
- **Accuracy:** The closeness of the test results to the true value.
 - **Protocol:** Perform recovery studies by spiking a placebo matrix with known amounts of the analyte at a minimum of three concentration levels (e.g., 80%, 100%, 120% of the target concentration). Calculate the percentage recovery.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
 - **Protocol:**
 - **Repeatability (Intra-assay):** Analyze a minimum of six replicate samples at 100% of the test concentration on the same day, with the same analyst and equipment.
 - **Intermediate Precision:** Repeat the analysis on a different day, with a different analyst, or on different equipment. Calculate the Relative Standard Deviation (%RSD) for all results.

- Limit of Detection (LOD) & Limit of Quantitation (LOQ): The lowest amount of analyte that can be reliably detected and quantified, respectively.
 - Protocol: Typically determined based on the signal-to-noise ratio (S/N of 3:1 for LOD, 10:1 for LOQ) or the standard deviation of the response and the slope of the calibration curve.
- Robustness: A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.
 - Protocol: Introduce small changes to method parameters (e.g., mobile phase pH ± 0.2 , column temperature $\pm 5^{\circ}\text{C}$, flow rate $\pm 10\%$) and observe the effect on the results.

Summary of Validation Acceptance Criteria

Parameter	Acceptance Criterion (Typical for Assay)
Linearity (r^2)	≥ 0.995
Accuracy (% Recovery)	98.0% - 102.0%
Precision (%RSD)	$\leq 2.0\%$
Specificity	No interference at the retention time of the analyte.
LOQ	$S/N \geq 10$; demonstrate acceptable precision and accuracy.
Robustness	System suitability parameters remain within limits.

References

- Validation of Impurity Methods, Part II. (2014). LCGC North America.
- Analytical Method Validation: A Crucial Pillar in Pharmaceutical Quality Assurance. (n.d.). Profound Pharma.
- Chaudhary, A., Singh, A., & Verma, P. K. (2014). Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer. Organic and Medicinal Chemistry Letters, 4(1), 15. [\[Link\]](#)

- Chaudhary, A., Singh, A., & Verma, P. K. (2014). Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer. PMC - PubMed Central. [\[Link\]](#)
- Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer. (2014). ResearchGate. [\[Link\]](#)
- Analytical method validation: A brief review. (n.d.). World Journal of Pharmacy and Pharmaceutical Sciences. [\[Link\]](#)
- Analytical Method Validation: ICH and USP Perspectives. (2023). International Journal of Research and Review. [\[Link\]](#)
- Validation of Analytical Methods: A Review. (2017). Gavin Publishers. [\[Link\]](#)
- **4-Amino-6-morpholinopyrimidine**. (n.d.). PubChem - NIH. [\[Link\]](#)
- Comparative Study of UVA Filtering Compounds 2-Methyl/2-Amino Pyrimidine Derivatives of Avobenzene under Acidic Conditions. (2023). ACS Omega. [\[Link\]](#)
- Fatima, S., et al. (2023). Design, synthesis, and biological evaluation of morpholinopyrimidine derivatives as anti-inflammatory agents. RSC Advances. [\[Link\]](#)
- Dervieux, T., et al. (1998). An improved HPLC method for the quantitation of 6-mercaptopurine and its metabolites in red blood cells. PubMed. [\[Link\]](#)
- Synthesis and characterization of 4-Amino-2-benzyl-6-methylpyrimidine... (n.d.). ResearchGate. [\[Link\]](#)
- Design, synthesis, and biological evaluation of morpholinopyrimidine derivatives as anti-inflammatory agents. (2023). ResearchGate. [\[Link\]](#)
- Rapid, Accurate, Sensitive and Reproducible Analysis of Amino Acids. (n.d.). Agilent. [\[Link\]](#)
- Polarity-regulated derivatization-assisted LC-MS method for amino-containing metabolites profiling in gastric cancer. (2020). PMC - NIH. [\[Link\]](#)
- An UPLC-ESI-MS/MS Assay Using 6-Aminoquinolyl-N-Hydroxysuccinimidyl Carbamate Derivatization for Targeted Amino Acid Analysis. (2017). MDPI. [\[Link\]](#)

- Validation of a Reversed-Phase HPLC Method for Quantitative Amino Acid Analysis. (2011). NIH. [\[Link\]](#)
- Integrated LC-MS/MS and Transcriptome Sequencing Analysis Reveals the Mechanism of Color Formation During Prickly Ash Fruit Ripening. (2022). Frontiers. [\[Link\]](#)
- Synthesis and Characterization of some new Formazan Derivatives from 2-Amino-4-Hydroxy-6-Methyl Pyrimidine and Study the Biologi. (n.d.). Impactfactor. [\[Link\]](#)
- HPLC in biopharmaceutical investigations of drugs representing pyrimidine derivatives (A review). (2014). ResearchGate. [\[Link\]](#)
- Development of LC-MS/MS methods for the analysis of reactive metabolite protein targets. (2015). Archipel UQAM. [\[Link\]](#)
- Analytical Methods for the Determination of Diamorphine (Heroin) in Biological Matrices: A Review. (2024). MDPI. [\[Link\]](#)
- Advances in Quantitative Analytical Methods for Solid Drugs. (2023). MDPI. [\[Link\]](#)
- Recent Advances in Liquid Chromatography–Mass Spectrometry (LC–MS) Applications in Biological and Applied Sciences. (2023). PMC - NIH. [\[Link\]](#)
- Synthesis and Thermodynamic Investigation of 4-Amino-6-Hydroxy-2-Mercapto Pyrimidine (AHMP) Complexes with Some Selected Divalent Metal(II) Ions. (2007). ResearchGate. [\[Link\]](#)
- Analytical methods for amino acid determination in organisms. (2020). PubMed. [\[Link\]](#)

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Sources

- 1. Design, synthesis, and biological evaluation of morpholinopyrimidine derivatives as anti-inflammatory agents - RSC Advances (RSC Publishing) DOI:10.1039/D3RA01893H [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. 4-Amino-6-morpholinopyrimidine | C₈H₁₂N₄O | CID 13394190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Recent Advances in Liquid Chromatography–Mass Spectrometry (LC–MS) Applications in Biological and Applied Sciences - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Method development and validation of potent pyrimidine derivative by UV-VIS spectrophotometer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Polarity-regulated derivatization-assisted LC-MS method for amino-containing metabolites profiling in gastric cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. mdpi.com [mdpi.com]
- 12. particle.dk [particle.dk]
- 13. ijrrjournal.com [ijrrjournal.com]
- 14. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
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